

Methoxyperfluorobutane: A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	Methoxyperfluorobutane	
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Introduction

Methoxyperfluorobutane, a hydrofluoroether (HFE), is a versatile solvent with a unique combination of properties that make it a valuable tool in various scientific and industrial applications. This technical guide provides an in-depth overview of its chemical and physical properties, safety data, and its application in specialized chemical syntheses.

Methoxyperfluorobutane is known for its low toxicity, non-flammability, and favorable environmental profile, positioning it as a replacement for more hazardous solvents. Its utility is particularly noted in the synthesis of fluorinated organic molecules and in the creation of advanced materials.[1]

Chemical Identity and Properties

Methoxyperfluorobutane is commercially available as a mixture of two inseparable isomers: methyl nonafluorobutyl ether and methyl nonafluoroisobutyl ether. The primary CAS number for this mixture is 163702-07-6.[1]

Physicochemical Data

The key physical and chemical properties of **methoxyperfluorobutane** are summarized in the table below, providing a clear reference for its behavior and suitability in various experimental setups.



Property	Value	Reference(s)
CAS Number	163702-07-6	[1]
Molecular Formula	C5H3F9O	[2]
Molecular Weight	250.06 g/mol	[1][2]
Boiling Point	60 °C (lit.)	[1]
Melting Point	-135 °C (lit.)	[1]
Density	1.52 g/mL at 25 °C (lit.)	[1]
Refractive Index	n20/D 1.3 (lit.)	[1]
Vapor Pressure	202 mmHg @ 25 °C	[3]
Flash Point	Not applicable	[4]
Appearance	Clear, colorless liquid	[2]

Safety Data Sheet Summary

A comprehensive understanding of the safety profile of **methoxyperfluorobutane** is crucial for its handling in a laboratory or industrial setting. The following tables summarize the key safety information derived from its Safety Data Sheet (SDS).

Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **methoxyperfluorobutane** is generally not classified as a hazardous substance. However, some suppliers may indicate it as an irritant.[2][3]



GHS Classification	Details	Reference(s)
Pictogram	No hazard pictogram required	
Signal Word	No signal word required	
Hazard Statement(s)	Not a hazardous substance or mixture	
Precautionary Statement(s)	No precautionary statement(s) required	

Handling, Storage, and Personal Protective Equipment (PPE)

Proper handling and storage procedures are essential to ensure safety and maintain the integrity of the chemical.

Aspect	Recommendation	Reference(s)
Handling	Use in a well-ventilated area, such as a fume hood. Avoid direct skin and eye contact. Wash hands thoroughly after handling.	[3]
Storage	Store in a tightly closed container in a cool, dry, and dark place. Recommended storage temperature is between 2-8°C.	[2][3]
Personal Protective Equipment	- Eye/Face Protection: Safety glasses or goggles.[5][6] - Skin Protection: Protective gloves (e.g., nitrile rubber).[5] - Respiratory Protection: Not typically required with adequate ventilation.	



First Aid and Emergency Procedures

Situation	First Aid Measures	Reference(s)
Inhalation	Move person to fresh air.	[7]
Skin Contact	Take off contaminated clothing and rinse skin with water/shower.	
Eye Contact	Rinse out with plenty of water. Remove contact lenses if present and easy to do.	
Ingestion	Make victim drink water (two glasses at most). Consult a doctor if feeling unwell.	
Fire-fighting	Use water spray, alcohol- resistant foam, dry chemical, or carbon dioxide. Wear self- contained breathing apparatus.	
Accidental Release	Absorb with liquid-binding material and dispose of properly. Ensure adequate ventilation.	[7]

Experimental Applications and Protocols

Methoxyperfluorobutane's inertness and unique solubility characteristics make it a valuable solvent in specialized chemical reactions.[8] Two prominent examples are its use in the electrophilic fluorination of aryl Grignard reagents and in the grafting of fluorinated diblock copolymers onto silica particles.[1]

While specific, detailed experimental protocols explicitly citing **methoxyperfluorobutane** are not readily available in the public domain, a generalized workflow for its use as a solvent in the synthesis of aryl fluorides can be described.



Generalized Protocol: Electrophilic Fluorination of Aryl Grignard Reagents

This protocol outlines the general steps for the synthesis of an aryl fluoride using an aryl Grignard reagent and an electrophilic fluorinating agent, with **methoxyperfluorobutane** as the solvent.

Objective: To synthesize an aryl fluoride from an aryl halide via a Grignard reagent, followed by electrophilic fluorination.

Materials:

- Aryl halide (e.g., aryl bromide or iodide)
- Magnesium turnings
- Methoxyperfluorobutane (as solvent)
- Electrophilic fluorinating agent (e.g., N-Fluorobenzenesulfonimide NFSI)
- Anhydrous workup and purification solvents (e.g., diethyl ether, saturated aqueous ammonium chloride)

Procedure:

- Grignard Reagent Formation:
 - In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen),
 add magnesium turnings.
 - Add a solution of the aryl halide in anhydrous methoxyperfluorobutane dropwise to the magnesium turnings with stirring.
 - The reaction mixture may require gentle heating to initiate. The reaction is typically exothermic and should be maintained at a controlled temperature.
 - Continue stirring until the magnesium is consumed, indicating the formation of the Grignard reagent.



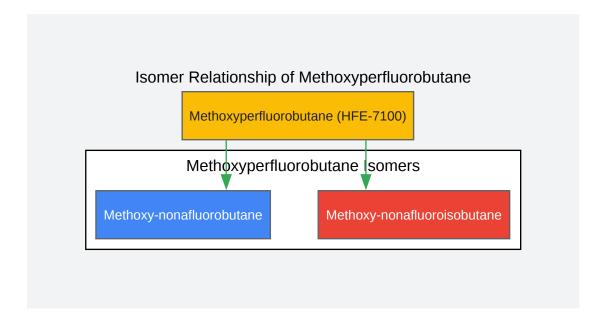
• Electrophilic Fluorination:

- In a separate flask, dissolve the electrophilic fluorinating agent (e.g., NFSI) in anhydrous
 methoxyperfluorobutane under an inert atmosphere.
- Cool this solution to a low temperature (e.g., -78 °C to 0 °C).
- Slowly add the freshly prepared Grignard reagent to the solution of the fluorinating agent via a cannula or dropping funnel.
- Maintain the low temperature during the addition and for a specified period afterward to allow the reaction to go to completion.
- · Workup and Purification:
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Allow the mixture to warm to room temperature.
 - Extract the aqueous layer with an organic solvent (e.g., diethyl ether).
 - Combine the organic layers, dry over an anhydrous drying agent (e.g., magnesium sulfate), filter, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography to isolate the desired aryl fluoride.

Visualizations

The following diagrams illustrate the logical relationships and a generalized workflow for the use of **methoxyperfluorobutane**.

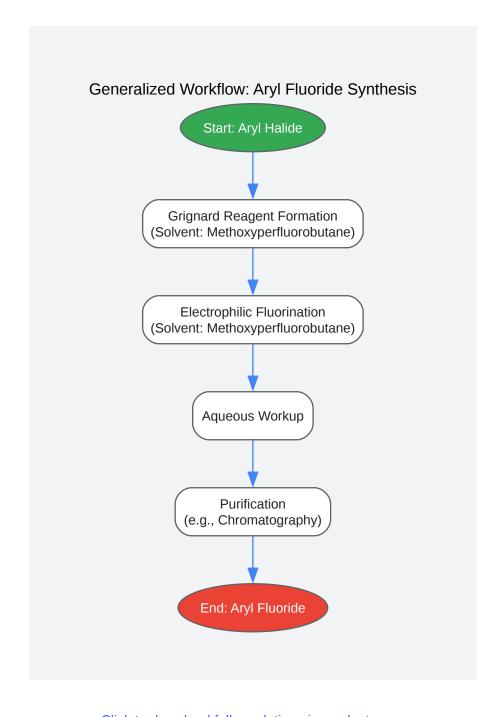




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Caption: Isomeric composition of methoxyperfluorobutane.





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Caption: Generalized experimental workflow for aryl fluoride synthesis.

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